

In-Depth Technical Guide: The Dyeing Mechanism of Reactive Blue 224

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Compound of Interest

Compound Name: *Reactive blue 224*

Cat. No.: *B1166368*

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Abstract

Reactive Blue 224 is a high-performance bifunctional reactive dye belonging to the triphenodioxazine chromophore class. This guide provides a detailed examination of its mechanism of action in dyeing cellulosic fibers, such as cotton. The dye is characterized by its brilliant blue hue and excellent fastness properties, which are attributed to the formation of stable covalent bonds with the fiber. This document outlines the chemical structure of **Reactive Blue 224**, the dyeing process, the chemical reactions governing fixation and hydrolysis, and detailed experimental protocols for evaluating dyeing performance.

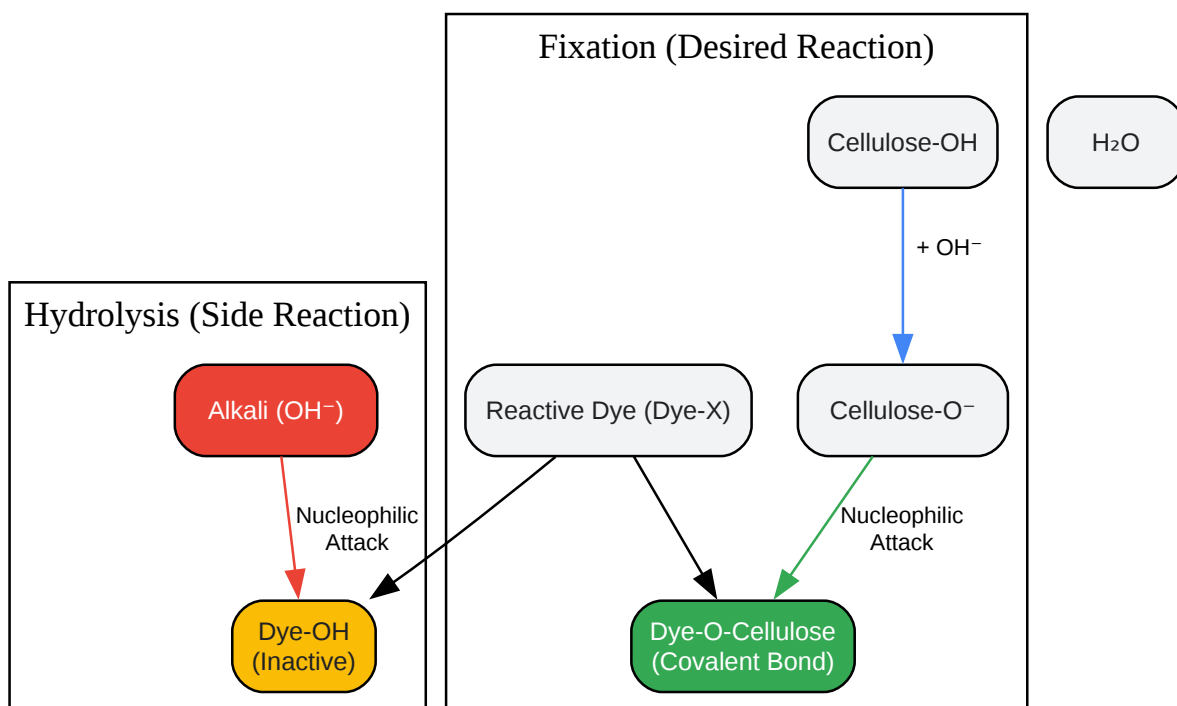
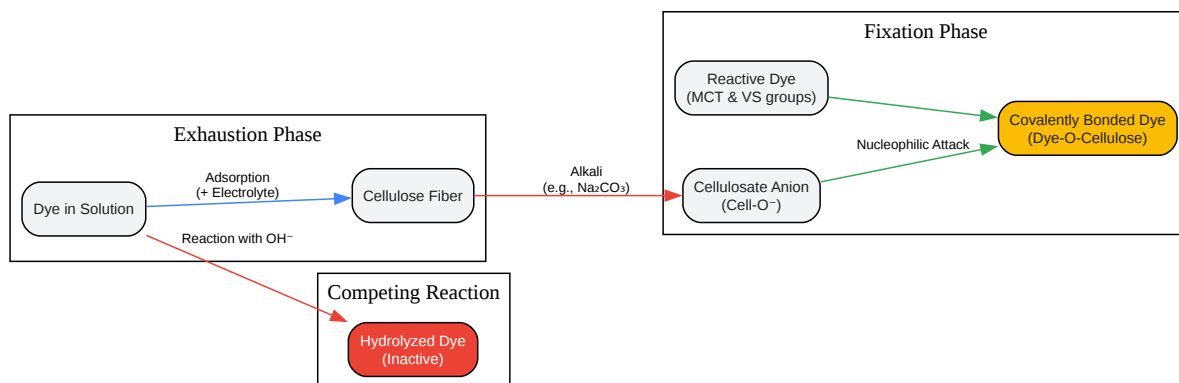
Introduction

Reactive dyes are the most widely used class of dyes for cellulosic fibers due to their ability to form strong, permanent covalent bonds with the fiber, resulting in excellent wash fastness.^[1]

Reactive Blue 224, also known by its commercial name Levafix Royal Blue E-FR, is a prominent member of this class, valued for its vibrant shade and high fixation efficiency. Its molecular structure as a triphenodioxazine dye contributes to its brilliant color, while its bifunctional nature, possessing two different reactive groups, enhances its reactivity and fixation stability across a range of application conditions.^{[2][3]}

Chemical Structure of Reactive Blue 224

The chromophore of **Reactive Blue 224** is based on a triphenodioxazine structure, which is responsible for its characteristic bright blue color.^[2] Its molecular formula is $C_{26}H_{24}Cl_2K_1N_4Na_1O_{20}S_6$.^[4] While the exact proprietary structure is not publicly disclosed in detail, the molecular formula and its classification as a bifunctional reactive dye strongly indicate the presence of two distinct reactive groups: a monochlorotriazine (MCT) group and a vinyl sulfone (VS) group, the latter being present in its more stable precursor form, β -sulfatoethylsulfone.



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References

- 1. textilelearner.net [textilelearner.net]
- 2. An Improved Analytical Method for the Analysis of Reactive Dyes by High Performance Liquid Chromatography [repository.lib.ncsu.edu]
- 3. Levafix® [nicher1987.com]
- 4. researchgate.net [researchgate.net]
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